

Commercial Availability of 1,5-Dibromopentane-d4: A Technical Guide

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Compound of Interest

Compound Name: 1,5-Dibromopentane-d4

Cat. No.: B164288

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For researchers, scientists, and professionals in drug development, the accessibility of isotopically labeled compounds is critical for a variety of applications, from mechanistic studies to pharmacokinetic analyses. This guide provides an in-depth overview of the commercial availability of **1,5-Dibromopentane-d4**, a deuterated analog of 1,5-dibromopentane.

Compound Specifications

1,5-Dibromopentane-d4 is a specialized chemical reagent where four hydrogen atoms on the pentane chain have been replaced with deuterium. This isotopic labeling is typically at the 1 and 5 positions.

- Molecular Formula: $C_5H_6D_4Br_2$
- Molecular Weight: Approximately 233.97 g/mol
- CAS Number: 1219803-90-3

The deuteration of this molecule allows it to be used as a tracer in mass spectrometry-based assays or as an internal standard in quantitative analyses.

Commercial Suppliers and Product Details

Several chemical suppliers offer **1,5-Dibromopentane-d4**. The following table summarizes the available information from prominent vendors. Please note that availability and specifications

are subject to change, and it is recommended to consult the suppliers directly for the most current information.

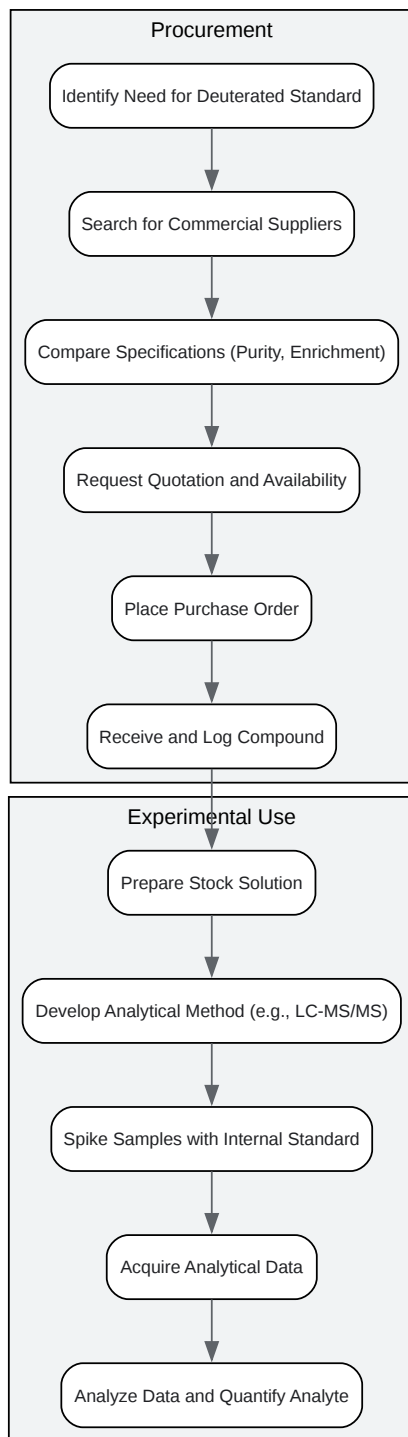
Supplier	Catalog Number	Isotopic Enrichment	Purity	Available Quantities
CDN Isotopes	D-6071	99 atom % D[1] [2]	Not specified	0.1 g, 0.25 g[1]
MedChemExpress	HY-Y0727S	Not specified	Not specified	Inquire for details[3]
LGC Standards (incorporating Toronto Research Chemicals)	TRC-D425591	Not specified	Not specified	Inquire for details

Experimental Applications and Protocols

While specific, detailed experimental protocols for **1,5-Dibromopentane-d4** are not broadly published, its primary application lies in its use as a stable isotope-labeled internal standard for gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS) analysis. It can also be employed in synthetic organic chemistry to introduce a deuterated pentyl chain into a target molecule, enabling the study of reaction mechanisms or the metabolic fate of the resulting compound.

A general workflow for the procurement and utilization of **1,5-Dibromopentane-d4** in a research setting is outlined in the diagram below.

Procurement and Use Workflow for 1,5-Dibromopentane-d4

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Caption: A logical workflow for the procurement and experimental use of **1,5-Dibromopentane-d4**.

This workflow highlights the key stages from identifying the research need to the final data analysis. Researchers should ensure proper handling and storage of the deuterated compound according to the supplier's recommendations to maintain its isotopic and chemical purity.

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References

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